

"crystal structure and phase diagram of Copper-zirconium (3/1)"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Copper--zirconium (3/1)

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An In-depth Technical Guide to the Copper-Zirconium (Cu-Zr) System: Crystal Structure and Phase Diagram

Introduction

The Copper-Zirconium (Cu-Zr) binary system is of significant scientific and industrial interest, primarily due to its role as a foundational system for the formation of bulk metallic glasses[1]. These amorphous alloys exhibit unique mechanical and physical properties. The Cu-Zr system is characterized by a complex phase diagram with numerous intermetallic compounds and a very limited solid solubility of zirconium in copper[2]. Early investigations of the phase diagram, dating back to 1940, reported the existence of a Cu_3Zr compound[3]. However, more recent and comprehensive thermodynamic assessments and experimental studies have identified other stable intermediate phases near this composition, such as Cu_9Zr_2 and $\text{Cu}_{51}\text{Zr}_{14}$, and do not include Cu_3Zr as an equilibrium phase[4][5]. This guide provides a detailed overview of the currently accepted Cu-Zr phase diagram, the crystal structures of its stable intermetallic compounds, and the experimental methodologies used for their determination.

The Copper-Zirconium Phase Diagram

The assessed Cu-Zr phase diagram is complex, featuring at least six stable intermediate phases[4]. The solubility of Zr in solid Cu is minimal, reaching a maximum of approximately 0.12 at.% (0.172 wt%) at the eutectic temperature of 972°C[2][5]. The system exhibits several eutectic, peritectic, and congruent melting points, which are critical for understanding solidification pathways and microstructure formation. Thermodynamic modeling using the

CALPHAD (CALculation of PHase Diagrams) method has been instrumental in refining the phase boundaries and assessing the stability of various compounds[6][7].

Key Invariant Reactions

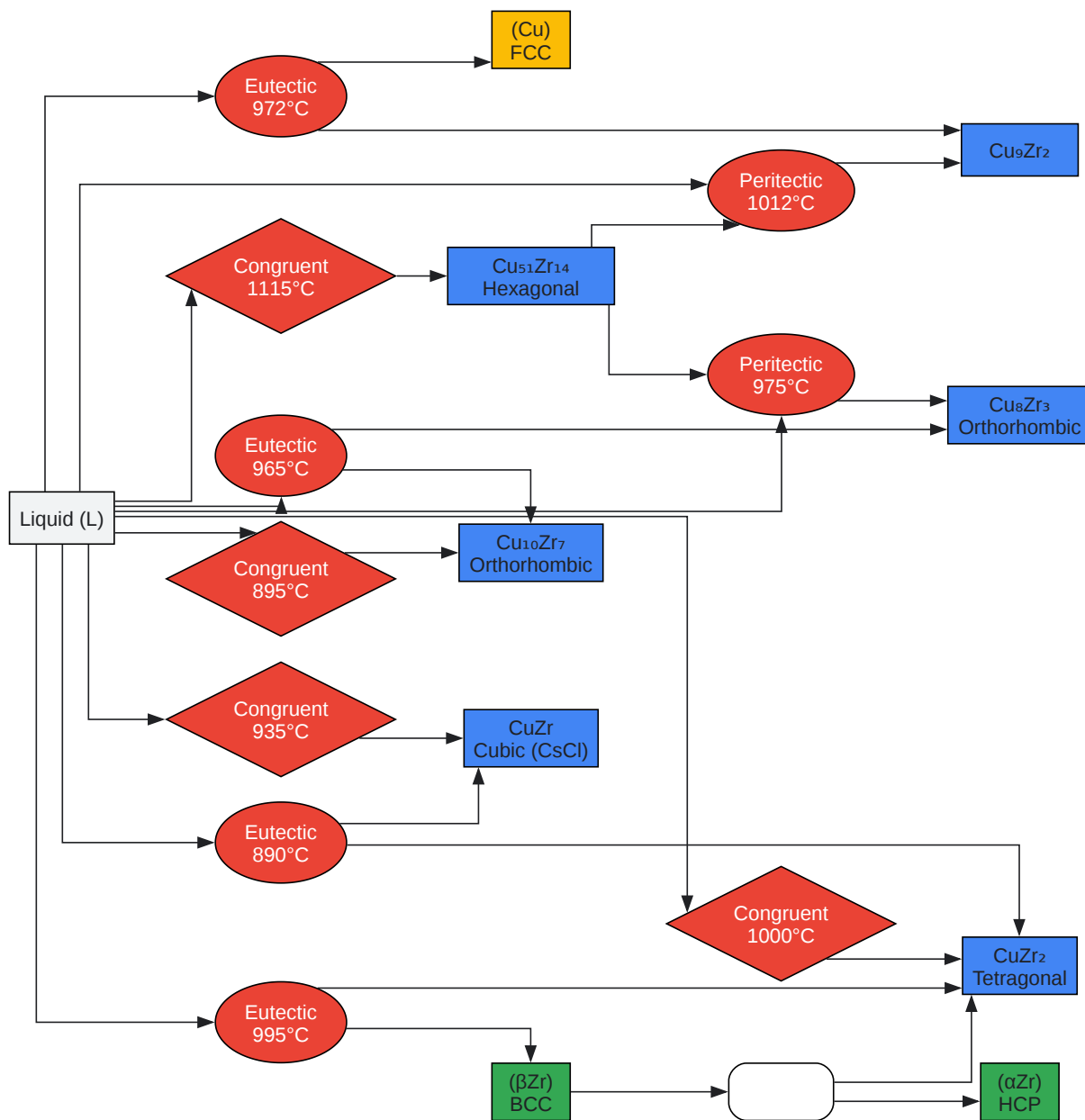
The invariant reactions are critical points in the phase diagram that describe the equilibrium between multiple phases. The table below summarizes the key reactions in the Cu-Zr system.

Reaction Type	Temperature (°C)	Composition (at.% Zr)	Reaction
Eutectic	972	~14.0	$L \leftrightarrow (Cu) + Cu_9Zr_2$
Peritectic	1012	~18.2	$L + Cu_{51}Zr_{14} \leftrightarrow Cu_9Zr_2$
Congruent Melting	1115	21.6	$L \leftrightarrow Cu_{51}Zr_{14}$
Peritectic	975	~27.3	$L + Cu_{51}Zr_{14} \leftrightarrow Cu_8Zr_3$
Eutectic	965	~30.0	$L \leftrightarrow Cu_8Zr_3 + Cu_{10}Zr_7$
Congruent Melting	895	41.2	$L \leftrightarrow Cu_{10}Zr_7$
Congruent Melting	935	50.0	$L \leftrightarrow CuZr$
Eutectic	890	~58.0	$L \leftrightarrow CuZr + CuZr_2$
Congruent Melting	1000	66.7	$L \leftrightarrow CuZr_2$
Eutectic	995	~94.3	$L \leftrightarrow CuZr_2 + (\beta Zr)$
Eutectoid	822	~98.0	$(\beta Zr) \leftrightarrow (\alpha Zr) + CuZr_2$

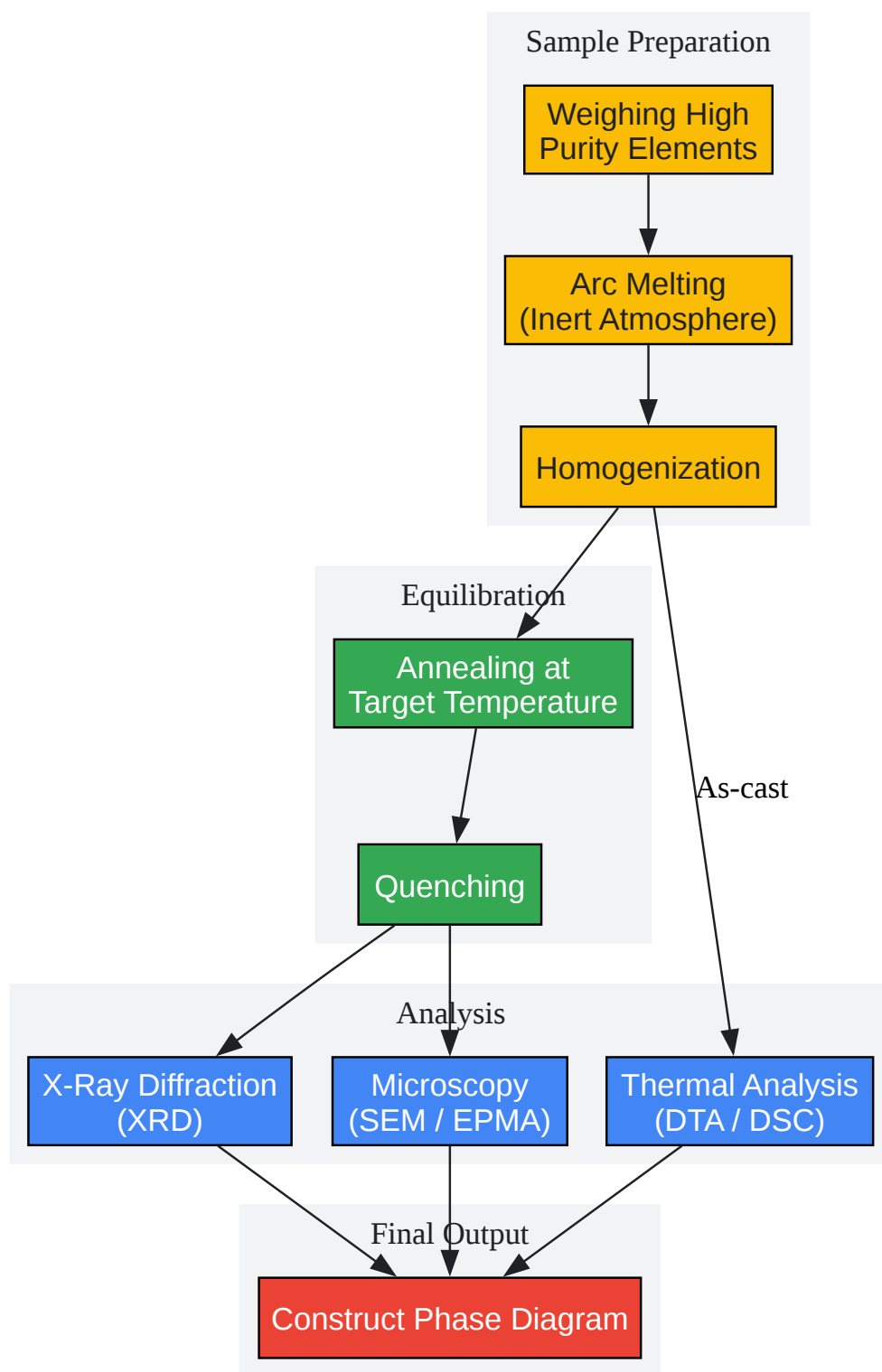
Note: Data compiled from multiple assessments[3][5]. Exact values may vary slightly between different assessments.

Logical Representation of Phase Equilibria

The following diagram illustrates the sequence of solid phases and invariant reactions as the concentration of zirconium increases.



Logical Flow of the Cu-Zr Phase Diagram



Workflow for Phase Diagram Determination

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